

Solubility and Working Concentrations

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Compound Focus: Calpeptin

CAS No.: 117591-20-5

Cat. No.: S548332

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Aspect	Details	Source / Context
Solubility in DMSO	Varies by supplier: 25 mg/mL [1], 72 mg/mL (~199 mM) [2], 100 mg/mL (~276 mM) [3], or 100 mM [4].	Supplier data sheets.
Storage	Prepare stock solutions in fresh, anhydrous DMSO. Aliquot and store at -20°C for long-term stability [2] [5] [4].	Standard laboratory handling advice.
Working Concentration	Varies by experiment. Common range: 10 - 50 µM in cell culture [2].	Compiled from experimental data in research literature.

Experimental Protocols from Literature

The table below outlines specific **Calpeptin** concentrations and conditions used in published studies, which can serve as reference protocols.

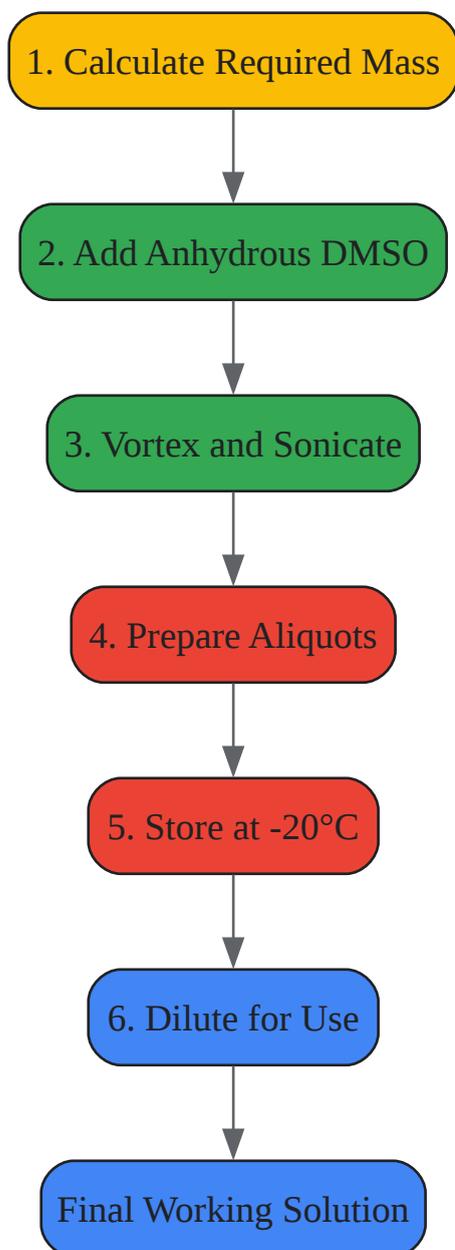
Cell Line / Model	Assay Type	Calpeptin Concentration	Incubation Time	Key Findings / Notes	PMID / Source
PC12 Cells (Rat)	Autophagy assay	10 µM	96 hours	Induced clearance of mutant proteins (EGFP-	18391949 [2]

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				HDQ74 & A53T alpha-synuclein).	
COS7 Cells (African Green Monkey)	Autophagy assay	50 μ M	24 - 48 hours	Increased autophagosome formation and reduced protein aggregation.	18391949 [2]

| **HeLa Cells** (Human) | Antiviral / Cytotoxic assay | IC50 = 17.7 μ M (Antiviral) TC50 = 22.1 μ M (Cytotoxic) | Not specified | Tested against human rhinovirus-14. Note the narrow window between efficacy and toxicity. | ChEMBL [2] | | **NMuMG Cells** (Mouse) | Function assay (EMT) | 25 to 50 μ M | 24 to 72 hours | Suppressed TGF β 1-induced calpain activity and epithelial-mesenchymal transition (EMT). | ChEMBL [2] | | **Mouse Xenograft Model** (In vivo) | Antitumor activity | 0.04 mg/mouse (Intraperitoneal) | 3 times/week for 4 weeks | Reduced tumor volume and inhibited desmoplastic reaction in pancreatic cancer model. | [6] |

Step-by-Step Preparation Guide

You can structure a standard operating procedure for researchers using the following workflow:



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- **Calculate the mass of Calpeptin** needed to achieve your desired stock concentration (e.g., 50 mg/mL).
- **Transfer the powder** to a suitable vial and add the correct volume of **fresh, anhydrous DMSO** to achieve the target concentration. Note that moisture-absorbing DMSO can reduce solubility [2].
- **Briefly vortex** the mixture until the solid is fully dissolved. If needed, a short sonication can assist in dissolving the compound completely.
- **Prepare single-use aliquots** of the stock solution into sterile microtubes to avoid repeated freeze-thaw cycles.
- **Store the aliquots** at **-20°C** for long-term stability [5] [4].

- **Thaw an aliquot** and dilute the stock solution into your cell culture medium or buffer to reach the final working concentration immediately before use.

Key Troubleshooting FAQs

- **Q: What is the maximum recommended concentration of DMSO in cell culture?**
 - **A:** As a general rule, the final concentration of DMSO in cell culture should not exceed **0.1% (v/v)**. For most assays, this is well-tolerated by cells. Always include a vehicle control with the same concentration of DMSO in your experiments.
- **Q: The Calpeptin precipitates when I add it to my aqueous buffer. What should I do?**
 - **A:** This is common. Ensure you are adding the **DMSO stock solution to the medium/buffer**, not the other way around, while gently vortexing or pipetting to mix. The stock solution should be prepared in pure DMSO first. Formulations for direct in vivo administration can use co-solvents like PEG300, Tween-80, and saline [2].
- **Q: Why do the reported solubility values differ between suppliers?**
 - **A:** Variations can occur due to differences in the compound's purity, batch-to-batch variability, and specific measurement conditions. When in doubt, **start with the lower concentration value** (e.g., 25 mg/mL) to ensure complete dissolution.

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References

1. Enzo Life Sciences Calpeptin (50mg). CAS: 117591-20-5, Quantity [fishersci.com]
2. Calpeptin | Cysteine Protease inhibitor | Mechanism [selleckchem.com]
3. Calpeptin | Calpain Inhibitor [medchemexpress.com]
4. Calpeptin | Calcium-Sensitive Protease Modulator Inhibitors [rndsystems.com]

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6. Calpain inhibitor calpeptin suppresses pancreatic cancer ... [pmc.ncbi.nlm.nih.gov]

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